

Storage and handling recommendations for 4-(3-Fluorobenzyl)piperidine

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Compound of Interest

Compound Name: 4-(3-Fluorobenzyl)piperidine

Cat. No.: B177220

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An in-depth guide to the proper storage and handling of **4-(3-Fluorobenzyl)piperidine** for research and development applications.

Technical Support Center: 4-(3-Fluorobenzyl)piperidine

This guide provides researchers, scientists, and drug development professionals with essential information for the safe storage and handling of **4-(3-Fluorobenzyl)piperidine** (CAS No. 202126-85-0).^[1] As a versatile building block in organic synthesis, its integrity is paramount for reproducible experimental outcomes.^[1] This document outlines best practices, troubleshooting advice, and detailed protocols to ensure both the stability of the compound and the safety of laboratory personnel.

I. Compound Identification and Hazard Summary

It is crucial to be fully aware of the chemical properties and associated hazards before handling **4-(3-Fluorobenzyl)piperidine**.

Property	Value	Source
CAS Number	202126-85-0	[1]
Molecular Formula	C ₁₂ H ₁₆ FN	[1]
Molecular Weight	193.26 g/mol	[1]
GHS Pictogram	GHS07	[2]
Signal Word	Warning	[2][3][4][5]
Hazard Statements	H302: Harmful if swallowed.[2] [5][6] H315: Causes skin irritation.[2][3][4][5][6] H319: Causes serious eye irritation.[2][3][4][5][6] H335: May cause respiratory irritation.[2][3][4][6]	
Primary Use	Building block for organic synthesis.	[1]

II. Frequently Asked Questions (FAQs)

This section addresses common questions and concerns that may arise during the use of **4-(3-Fluorobenzyl)piperidine**.

Storage & Stability

Q1: What are the ideal long-term storage conditions for **4-(3-Fluorobenzyl)piperidine**?

For optimal stability and to preserve purity, the compound should be stored in a tightly sealed container in a dry, cool, and well-ventilated area.[3][7] Many suppliers recommend refrigeration at 2-8°C for long-term storage.[8] The key is to minimize exposure to moisture and air, which can lead to degradation over time. Always store the container locked up and away from incompatible materials.[2][3][7]

Q2: Can I store the compound at room temperature?

While short-term storage at room temperature is generally acceptable for shipping and immediate use, long-term storage at ambient temperatures is not recommended.[8] Elevated temperatures can accelerate potential degradation pathways, compromising the compound's purity. For multi-week or multi-month storage, refrigeration is the most reliable option.

Q3: The compound appears to have changed color/consistency. Is it still usable?

A visual change, such as discoloration or clumping, may indicate degradation or moisture absorption. Before using a compound that has changed in appearance, it is highly recommended to re-analyze its purity via an appropriate analytical method (e.g., NMR, LC-MS). Using a degraded compound can lead to failed reactions or impure products, compromising your research.

Safe Handling & Personal Protective Equipment (PPE)

Q4: What is the mandatory PPE when working with **4-(3-Fluorobenzyl)piperidine**?

Given its hazard profile, comprehensive PPE is required. This includes:

- **Eye/Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3][6]
- **Skin Protection:** Use chemically resistant gloves (e.g., nitrile) and a lab coat.[2] Always inspect gloves for integrity before use and use proper removal techniques to avoid skin contact.[2][6] Long-sleeved clothing is also recommended.[4]
- **Respiratory Protection:** All handling of the solid or its solutions should be performed in a certified chemical fume hood to avoid inhalation of dust or vapors, as the compound may cause respiratory irritation.[2][3][6] If a fume hood is not available or if exposure limits are exceeded, a NIOSH-approved respirator is necessary.[3][4]

Q5: What are the primary exposure risks and first aid measures?

The main risks are irritation to the skin, eyes, and respiratory system upon contact or inhalation, and it is harmful if swallowed.[5][6]

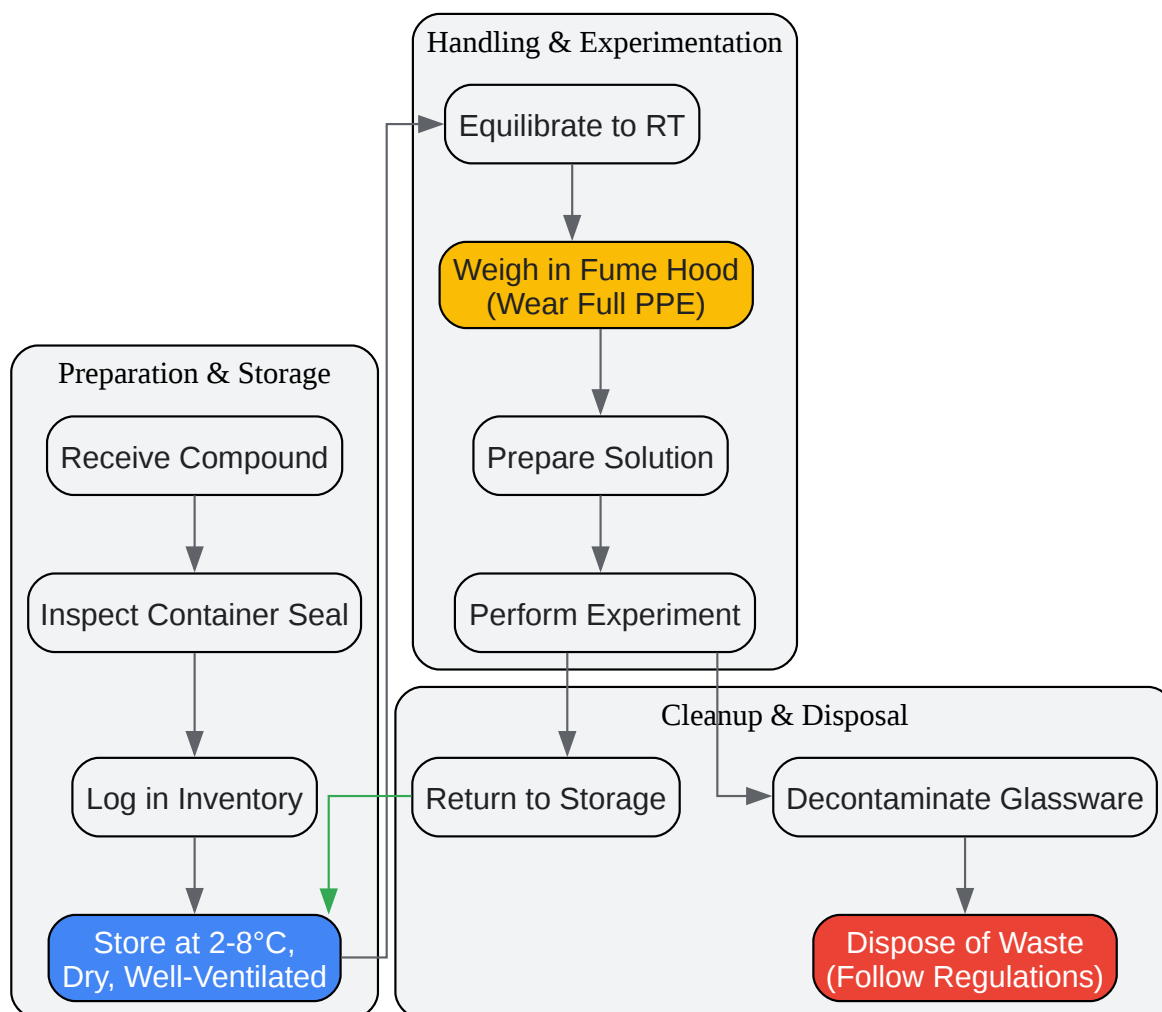
- If Inhaled: Immediately move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[3][4][6]
- If on Skin: Wash the affected area immediately and thoroughly with soap and plenty of water. [5][6] If skin irritation develops, seek medical advice.[3][4] Contaminated clothing should be removed and laundered before reuse.[2][3]
- If in Eyes: Rinse cautiously and thoroughly with water for at least 15 minutes, holding the eyelids open.[3][6] Remove contact lenses if present and easy to do.[3][6] Persistent irritation requires immediate medical attention.[4][6]
- If Swallowed: Rinse the mouth with water. Do NOT induce vomiting.[6] Call a poison control center or a physician for guidance.[5][9]

III. Experimental Workflows and Protocols

Adherence to standardized protocols is essential for safety and experimental success.

Workflow for Handling and Use

The following diagram illustrates the lifecycle of the compound in the lab, from receipt to disposal.



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Caption: Standard workflow for **4-(3-Fluorobenzyl)piperidine** from receipt to disposal.

Protocol 1: Preparation of a Stock Solution (e.g., 10 mM in DMSO)

- Preparation: Before starting, ensure you are wearing all required PPE (safety goggles, gloves, lab coat) and are working within a certified chemical fume hood.

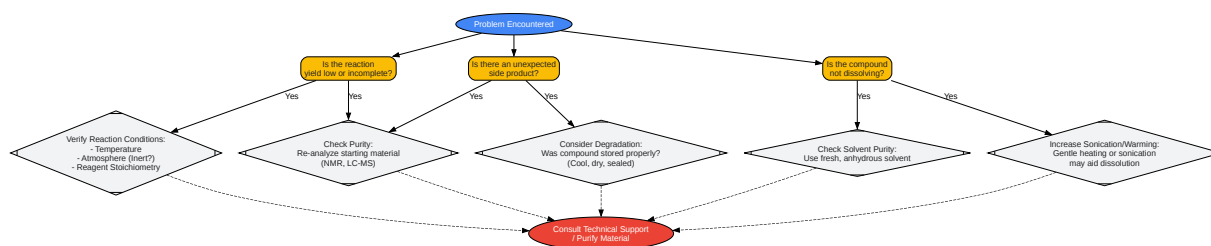
- **Equilibration:** Remove the container of **4-(3-Fluorobenzyl)piperidine** from refrigerated storage and allow it to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation of atmospheric moisture onto the compound upon opening.
- **Weighing:** Tare a clean, dry vial on an analytical balance. Carefully transfer the required amount of the compound (e.g., 1.93 mg for 10 mL of a 10 mM solution) into the vial. Record the exact weight.
- **Dissolution:** Add the appropriate volume of solvent (e.g., DMSO) to the vial.
- **Mixing:** Cap the vial securely and mix thoroughly using a vortex mixer until all solid is dissolved. Gentle warming in a water bath may be used to aid dissolution if necessary.
- **Storage:** Clearly label the vial with the compound name, concentration, solvent, and date of preparation. Store the stock solution at -20°C or -80°C for long-term stability.

Protocol 2: Handling a Minor Spill (<1 g)

- **Evacuate and Ventilate:** Ensure the immediate area is clear of personnel. If not already working in one, maximize ventilation in the area and ensure the fume hood is operating correctly.
- **Wear PPE:** Do not attempt to clean a spill without appropriate PPE, including respiratory protection if necessary.^{[4][6]}
- **Containment:** Prevent the spill from spreading.^[3] For solid spills, avoid actions that create dust.
- **Cleanup:** Carefully sweep up the solid material and place it into a labeled, sealed container for chemical waste.^[4] Alternatively, you can use an inert absorbent material, collect it, and place it in a suitable container for disposal.^[6]
- **Decontamination:** Clean the spill area thoroughly with soap and water.
- **Disposal:** Dispose of the waste container and any contaminated materials (e.g., gloves, wipes) according to your institution's hazardous waste disposal procedures.^[3]

IV. Troubleshooting Guide

This decision tree provides a logical path for addressing common experimental issues.



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Caption: Troubleshooting decision tree for experiments involving **4-(3-Fluorobenzyl)piperidine**.

V. References

- 4-(4-Fluorobenzyl)piperidine hydrochloride - SAFETY DATA SHEET. Thermo Fisher Scientific. [[Link](#)]

- Safety Data Sheet: Piperidine. Chemos GmbH & Co.KG. [[Link](#)]
- Material Safety Data Sheet - 4-(4-Fluoro-3-(piperazine-1-carbonyl)benzyl)phthalazin-1(2H)-one. 3A Senrise. [[Link](#)]

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